

# Physical and chemical properties of Jacaric acid methyl ester.

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Jacaric acid methyl ester*

Cat. No.: *B10796944*

[Get Quote](#)

## Jacaric Acid Methyl Ester: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Jacaric acid methyl ester**, also known as methyl jacarate or methyl (8Z,10E,12Z)-octadecatrienoate, is the methyl ester form of jacaric acid, a conjugated linolenic acid (CLNA). Jacaric acid is a naturally occurring polyunsaturated fatty acid found in the seeds of plants from the Jacaranda genus, notably *Jacaranda mimosifolia*.<sup>[1]</sup> As a conjugated fatty acid, jacaric acid and its methyl ester have garnered significant scientific interest due to their diverse and potent biological activities. This technical guide provides an in-depth overview of the physical and chemical properties of **jacaric acid methyl ester**, detailed experimental protocols for its synthesis and analysis, and a summary of its known biological signaling pathways.

### Physical and Chemical Properties

While specific experimentally determined physical properties for **jacaric acid methyl ester** are not readily available in the public domain, the following table summarizes its key chemical identifiers and data for the parent compound, jacaric acid.

Property	Value	Source(s)
Synonyms	Methyl jacarate, Methyl (8Z,10E,12Z)-octadecatrienoate	[2]
Molecular Formula	C <sub>19</sub> H <sub>32</sub> O <sub>2</sub>	[3][4][5]
Molecular Weight	292.5 g/mol	[2][6]
IUPAC Name	methyl (8Z,10E,12Z)-octadeca-8,10,12-trienoate	
CAS Number	Not explicitly found for the methyl ester. (Jacaric Acid: 28872-28-8)	[7]
Melting Point	Data not available for the methyl ester. (Jacaric Acid: 44 °C)	[1]
Boiling Point	Data not available for the methyl ester.	
Density	Data not available for the methyl ester.	
Solubility	Expected to be soluble in organic solvents like ethanol, methanol, chloroform, and hexane. Insoluble in water.	
Appearance	Likely a colorless to pale yellow liquid or solid, depending on purity and temperature.	

## Spectroscopic Data

Detailed spectroscopic data (<sup>1</sup>H NMR, <sup>13</sup>C NMR, Mass Spectrometry, and Infrared Spectroscopy) for **jacaric acid methyl ester** are not widely published. However, analysis is

typically performed using Gas Chromatography-Mass Spectrometry (GC-MS) after derivatization of jacaric acid.

## Experimental Protocols

### Synthesis of Jacaric Acid Methyl Ester (Methylation)

The preparation of **jacaric acid methyl ester** is typically achieved through the esterification of jacaric acid. A common method involves the use of boron trifluoride (BF<sub>3</sub>) in methanol.

Protocol: Acid-Catalyzed Methylation

- **Lipid Extraction:** If starting from a biological source like Jacaranda seeds, extract the total lipids using a solvent mixture such as chloroform:methanol (2:1, v/v).
- **Saponification (Optional):** To isolate free fatty acids, the lipid extract can be saponified using a solution of potassium hydroxide in ethanol.
- **Esterification:**
  - To the extracted jacaric acid (or total fatty acid mixture), add a solution of 14% boron trifluoride in methanol.
  - The mixture is heated in a sealed vial at a controlled temperature (e.g., 60-100°C) for a specified time (e.g., 30-60 minutes) to allow for the completion of the esterification reaction.
  - After cooling, the fatty acid methyl esters (FAMES), including **jacaric acid methyl ester**, are extracted using a non-polar solvent like hexane.
  - The organic layer is washed with water to remove the catalyst and any water-soluble impurities.
  - The hexane layer containing the FAMES is dried over anhydrous sodium sulfate and the solvent is evaporated under a stream of nitrogen to yield the methyl esters.

### Purification of Jacaric Acid Methyl Ester

Purification of **jacaric acid methyl ester** from a mixture of FAMES can be achieved using chromatographic techniques.

#### Protocol: Argentation Column Chromatography

- **Stationary Phase Preparation:** A silica gel slurry is prepared and impregnated with a solution of silver nitrate. The silver ions have an affinity for the double bonds in unsaturated fatty acids, allowing for their separation based on the number, geometry, and position of these bonds.
- **Column Packing:** The silver ion-impregnated silica gel is packed into a chromatography column.
- **Sample Loading:** The FAME mixture is dissolved in a non-polar solvent (e.g., hexane) and loaded onto the column.
- **Elution:** A gradient of increasingly polar solvents (e.g., hexane with increasing proportions of diethyl ether) is used to elute the FAMES. Saturated FAMES elute first, followed by monounsaturated and then polyunsaturated FAMES. The conjugated triene system of **jacaric acid methyl ester** allows for its separation from other fatty acids.
- **Fraction Collection and Analysis:** Fractions are collected and analyzed by a suitable method, such as thin-layer chromatography (TLC) or gas chromatography (GC), to identify those containing the purified **jacaric acid methyl ester**.

#### Protocol: Preparative Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC)

- **Column:** A C18 reversed-phase column is typically used.
- **Mobile Phase:** A mixture of an organic solvent (e.g., acetonitrile or methanol) and water, often with a small amount of acid (e.g., acetic acid) to ensure the ester remains in its protonated form.
- **Detection:** UV detection is suitable for conjugated systems like **jacaric acid methyl ester**.
- **Fraction Collection:** Fractions corresponding to the peak of **jacaric acid methyl ester** are collected.

## Analysis of Jacaric Acid Methyl Ester

Gas chromatography is the most common method for the analysis of fatty acid methyl esters.

Protocol: Gas Chromatography-Flame Ionization Detection (GC-FID)

- **Sample Preparation:** The sample containing **jacaric acid methyl ester** is dissolved in a suitable solvent (e.g., hexane).
- **GC System:** A gas chromatograph equipped with a flame ionization detector and a polar capillary column (e.g., a wax-type column) is used.
- **Injection:** A small volume of the sample is injected into the heated inlet of the GC.
- **Separation:** The FAMES are separated based on their boiling points and interactions with the stationary phase as they pass through the column.
- **Detection:** The FID detects the organic molecules as they elute from the column, generating a chromatogram.
- **Quantification:** The amount of **jacaric acid methyl ester** can be quantified by comparing its peak area to that of a known internal standard.

Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

- **GC Separation:** The separation of FAMES is performed as described for GC-FID.
- **Mass Spectrometry:** As the components elute from the GC column, they enter the mass spectrometer, where they are ionized and fragmented.
- **Identification:** The resulting mass spectrum provides a fragmentation pattern that is characteristic of the molecule, allowing for the identification of **jacaric acid methyl ester**.

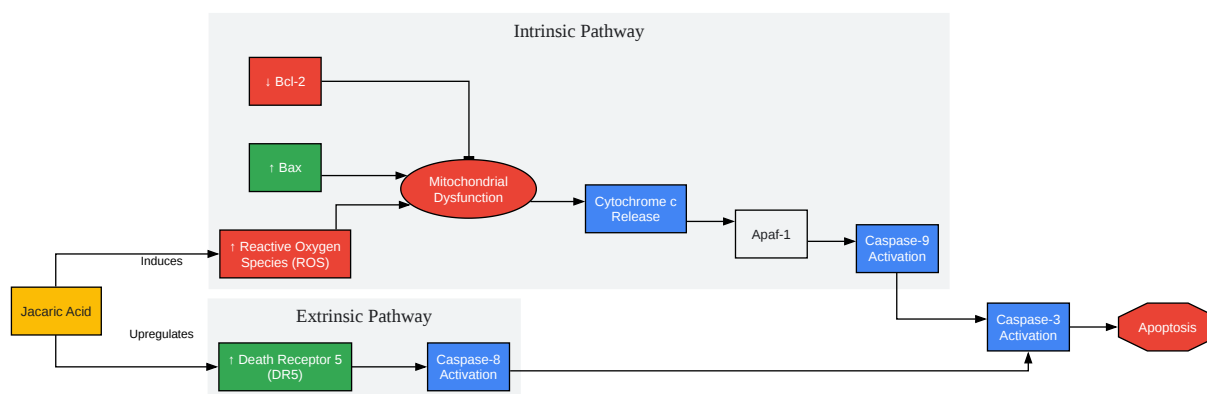
## Biological Signaling Pathways

Jacaric acid has been shown to exert significant biological effects, particularly in the areas of cancer and immunology. While many studies have been conducted on the free acid, the methyl

ester is often used in experimental settings as a more stable and cell-permeable form. The following diagrams illustrate the key signaling pathways modulated by jacaric acid.

## Jacaric Acid-Induced Apoptosis

Jacaric acid is a potent inducer of apoptosis (programmed cell death) in various cancer cell lines.[8] It can activate both the intrinsic (mitochondrial) and extrinsic (death receptor) pathways.

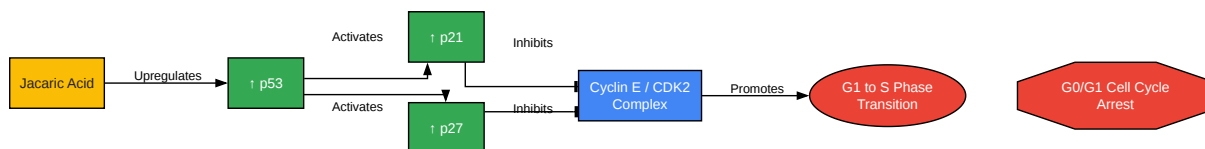


[Click to download full resolution via product page](#)

Caption: Jacaric acid-induced apoptosis signaling pathways.

## Jacaric Acid-Induced Cell Cycle Arrest

Jacaric acid can inhibit the proliferation of cancer cells by inducing cell cycle arrest, primarily at the G0/G1 phase.[9] This prevents the cells from entering the S phase, thus halting DNA replication.

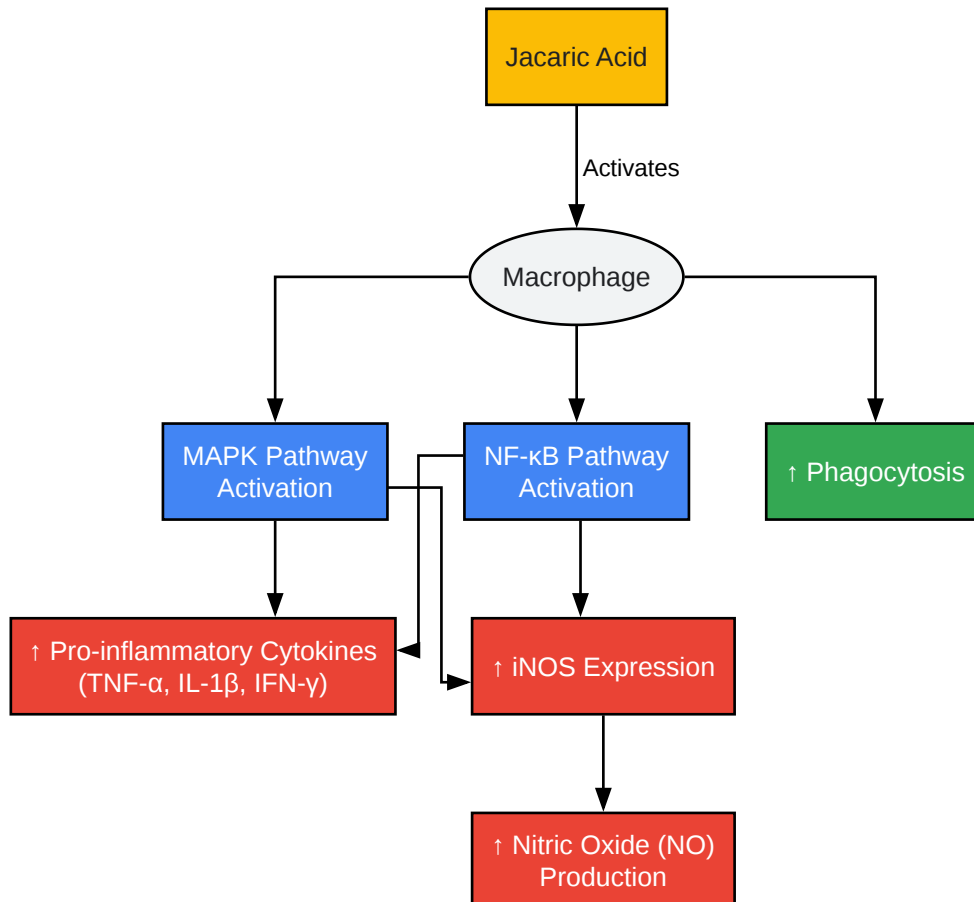


[Click to download full resolution via product page](#)

Caption: Jacaric acid-induced G0/G1 cell cycle arrest.

## Immunomodulatory Effects of Jacaric Acid on Macrophages

Jacaric acid has been shown to modulate the activity of immune cells, such as macrophages. It can enhance pro-inflammatory responses, suggesting its potential as an immunomodulatory agent.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Jacaric acid - Wikipedia [en.wikipedia.org]
- 2. spectraservices.com [spectraservices.com]
- 3. 9,12,15-Octadecatrienoic acid, methyl ester, (9Z,12Z,15Z)- | C<sub>19</sub>H<sub>32</sub>O<sub>2</sub> | CID 9316 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 9,12,15-Octadecatrienoic acid, methyl ester, (Z,Z,Z)- [webbook.nist.gov]
- 5. larodan.com [larodan.com]
- 6. researchgate.net [researchgate.net]
- 7. Jacaric acid | C<sub>18</sub>H<sub>30</sub>O<sub>2</sub> | CID 5282817 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. benchchem.com [benchchem.com]
- 9. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Physical and chemical properties of Jacaric acid methyl ester.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10796944#physical-and-chemical-properties-of-jacaric-acid-methyl-ester]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]



**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)